

# Application Notes and Protocols: Protocol for Diclofenac Calcium Complexation with Metal Ions

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## Compound of Interest

Compound Name: *Diclofenac calcium*

Cat. No.: *B12721988*

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the synthesis, characterization, and analysis of metal complexes of diclofenac. While the focus is on diclofenac, the principles can be adapted for its calcium salt. The information is compiled from various scientific sources to assist researchers in the fields of medicinal chemistry, drug development, and analytical chemistry.

## Introduction

Diclofenac, a widely used non-steroidal anti-inflammatory drug (NSAID), is known to form stable complexes with a variety of metal ions. This complexation can alter the physicochemical and pharmacological properties of the drug, potentially leading to enhanced therapeutic effects or new applications. The coordination of metal ions with diclofenac typically occurs through the carboxylate group and, in some cases, the secondary amine, leading to the formation of mononuclear or binuclear complexes. The study of these complexes is crucial for understanding their stability, structure, and biological activity.

## Synthesis of Diclofenac Metal Complexes

The synthesis of diclofenac metal complexes generally involves the reaction of a diclofenac salt (e.g., sodium or potassium salt) with a metal salt in a suitable solvent. The resulting complexes often precipitate out of the solution and can be isolated by filtration.

## General Protocol for the Synthesis of Divalent Metal Complexes

This protocol is a generalized procedure for the synthesis of diclofenac complexes with divalent metal ions such as Cu(II), Co(II), Ni(II), and Zn(II).

### Materials:

- Diclofenac sodium or potassium salt
- Hydrated metal(II) chloride or nitrate (e.g.,  $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$ ,  $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ ,  $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ ,  $\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
- Ethanol or Methanol
- Deionized water
- Magnetic stirrer and hotplate
- Reflux condenser
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven or desiccator

### Procedure:

- Dissolve diclofenac salt in ethanol to prepare a 0.2 M solution.
- In a separate beaker, dissolve the hydrated metal(II) salt in ethanol to prepare a 0.1 M solution.
- Slowly add the metal salt solution to the diclofenac solution in a 1:2 metal-to-ligand molar ratio with constant stirring.

- The mixture is then heated under reflux for 2-3 hours.
- Allow the solution to cool to room temperature, during which a precipitate of the metal complex will form.
- Collect the precipitate by filtration and wash it several times with cold ethanol and then deionized water to remove any unreacted starting materials.
- Dry the resulting complex in a desiccator over anhydrous  $\text{CaCl}_2$  or in a vacuum oven at 60-70 °C.

## Synthesis of Mixed Ligand Complexes

Diclofenac can also form mixed ligand complexes, for instance, with other biologically active molecules like acetaminophen.

Procedure for  $[\text{M}(\text{diclofenac})(\text{acetaminophen})(\text{H}_2\text{O})_2]$  type complexes:

- Prepare separate ethanolic solutions of diclofenac potassium, acetaminophen, and the metal(II) chloride in a 1:1:1 molar ratio.
- Mix the solutions and reflux the mixture for approximately 3 hours.
- The resulting colored precipitate is filtered, washed with ethanol, and dried.

## Characterization of Diclofenac Metal Complexes

The synthesized complexes should be characterized to determine their structure, composition, and purity.

### Elemental Analysis

Elemental analysis (C, H, N) is performed to determine the empirical formula of the complex and to confirm the metal-to-ligand ratio.

### Molar Conductivity Measurements

Molar conductivity measurements in a suitable solvent (e.g., DMF or DMSO) are used to determine the electrolytic nature of the complexes.

Protocol:

- Prepare a  $10^{-3}$  M solution of the complex in DMF or DMSO.
- Measure the conductivity of the solution using a calibrated conductivity meter at room temperature.
- Compare the obtained molar conductance value with the expected ranges for non-electrolytes, 1:1, 1:2, or 2:1 electrolytes to determine the nature of the complex.

## Spectroscopic Analysis

### 3.3.1. UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is used to study the electronic transitions within the complex and to confirm its formation. The complex formation is often accompanied by a shift in the absorption maximum ( $\lambda_{\text{max}}$ ) compared to the free ligand.

Protocol:

- Prepare dilute solutions of the diclofenac salt and the synthesized complex in a suitable solvent (e.g., ethanol or methanol).
- Record the UV-Vis spectra of the solutions over a range of 200-800 nm.
- Compare the spectrum of the complex with that of the free ligand to identify shifts in  $\lambda_{\text{max}}$ , which indicate coordination.

### 3.3.2. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a powerful tool to identify the coordination sites of the ligand to the metal ion. The coordination of diclofenac through the carboxylate group is confirmed by the shift in the asymmetric ( $\nu_{\text{as}}$ ) and symmetric ( $\nu_{\text{s}}$ ) stretching vibrations of the  $\text{COO}^-$  group.

Protocol:

- Prepare KBr pellets of the diclofenac salt and the dried metal complex.

- Record the FTIR spectra in the range of 4000-400  $\text{cm}^{-1}$ .
- Analyze the spectra for shifts in the characteristic vibrational bands. A significant change in the difference ( $\Delta\nu = \nu_{\text{as}}(\text{COO}^-) - \nu_{\text{s}}(\text{COO}^-)$ ) between the complex and the free ligand indicates the mode of carboxylate coordination. The appearance of new bands in the low-frequency region (below 600  $\text{cm}^{-1}$ ) can be attributed to M-O and M-N stretching vibrations.

## Determination of Stability Constants

The stability constant (or formation constant) of a metal complex is a measure of the strength of the interaction between the metal ion and the ligand.

## Spectrophotometric Method (Job's Method of Continuous Variation)

Job's method is used to determine the stoichiometry of the complex.

Protocol:

- Prepare equimolar solutions of the diclofenac salt and the metal salt.
- Prepare a series of solutions by mixing the two stock solutions in varying proportions (e.g., 1:9, 2:8, ..., 9:1), keeping the total volume and total molar concentration constant.
- Measure the absorbance of each solution at the  $\lambda_{\text{max}}$  of the complex.
- Plot the absorbance versus the mole fraction of the ligand. The maximum of the curve corresponds to the stoichiometry of the complex.

## Potentiometric Titration

Potentiometric titration is a highly accurate method for determining stepwise stability constants.

Protocol:

- Prepare solutions of the free ligand, the metal salt, and a standard solution of a strong base (e.g., NaOH).

- Titrate a solution containing the ligand and the metal ion with the standard base.
- Measure the pH of the solution after each addition of the base.
- Plot the pH versus the volume of the base added to obtain the titration curve.
- The stability constants are then calculated from the titration data using appropriate software or graphical methods.

## Quantitative Data

The following tables summarize some of the available quantitative data for diclofenac metal complexes. It is important to note that comprehensive thermodynamic data is not readily available for all complexes.

| Metal Ion | Method            | Stoichiometry (Metal:Ligand) | Stability Constant (log K) | Conditions             |
|-----------|-------------------|------------------------------|----------------------------|------------------------|
| Fe(III)   | Spectrophotometry | 1:2                          | 6.4                        | pH 6.0, $\mu = 0.19$ M |

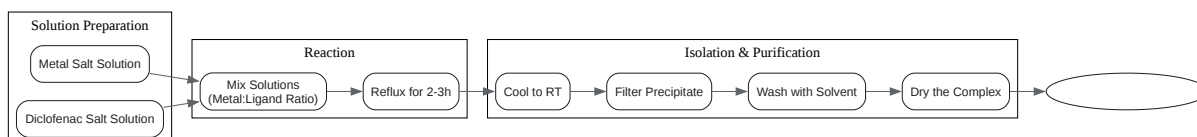
Table 1: Stability Constants of Diclofenac Metal Complexes.

| Complex                                       | Solvent | Molar Conductance ( $\Omega^{-1} \text{ cm}^2 \text{ mol}^{-1}$ ) | Electrolytic Nature |
|---|---------|---|---------------------|
| [Co(ace)(dc)(H <sub>2</sub> O) <sub>2</sub> ] | DMF     | 12.3  | Non-electrolyte     |
| [Ni(ace)(dc)(H <sub>2</sub> O) <sub>2</sub> ] | DMF     | 10.8  | Non-electrolyte     |
| [Cu(ace)(dc)(H <sub>2</sub> O) <sub>2</sub> ] | DMF     | 15.6  | Non-electrolyte     |
| [Zn(ace)(dc)(H <sub>2</sub> O) <sub>2</sub> ] | DMF     | 11.5  | Non-electrolyte     |

Table 2: Molar Conductance of Mixed Ligand Complexes of Diclofenac (dc) and Acetaminophen (ace).

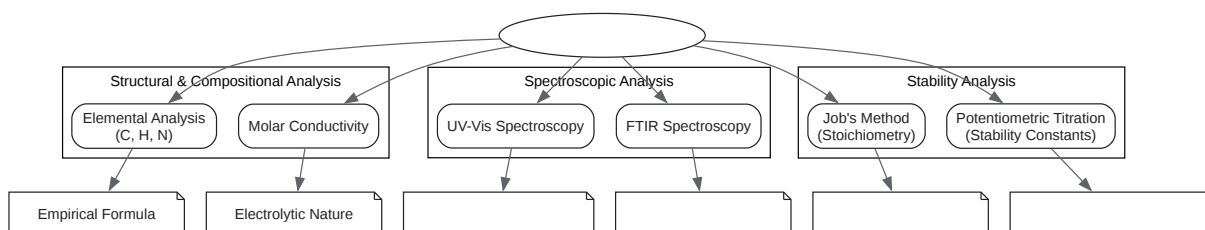
## Experimental Workflows and Diagrams

The following diagrams illustrate the general workflows for the synthesis and characterization of diclofenac metal complexes.



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Caption: General workflow for the synthesis of diclofenac metal complexes.



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Caption: Workflow for the characterization of diclofenac metal complexes.

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